

# Solubility of Disperse Red 54 in Organic Solvents: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Disperse Red 54

Cat. No.: B1584396

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## Introduction

**Disperse Red 54**, a member of the azo class of dyes, is a synthetic colorant characterized by its vibrant red hue and its application in the dyeing of hydrophobic materials. Its low aqueous solubility and affinity for nonpolar environments make it suitable for coloring synthetic fibers such as polyester, nylon, and acrylics. In the realms of research and development, particularly in fields like materials science and drug delivery, understanding the solubility of such dyes in organic solvents is paramount. This parameter dictates formulation strategies, influences the efficiency of dyeing processes, and is a critical factor in the development of novel applications.

This technical guide provides a comprehensive overview of the solubility characteristics of **Disperse Red 54** in various organic solvents. It details a robust experimental protocol for determining its solubility and presents illustrative data to guide researchers in their experimental design.

## Solubility of Disperse Red 54: An Overview

The solubility of a disperse dye like **Disperse Red 54** is governed by the principle of "like dissolves like." Its molecular structure, characterized by a relatively nonpolar aromatic backbone with some polar functional groups, dictates its preferential solubility in solvents of similar polarity. While extensive quantitative solubility data for **Disperse Red 54** in a wide array

of organic solvents is not readily available in published literature, general solubility trends can be inferred from the behavior of similar disperse dyes.

Table 1: Illustrative Solubility of **Disperse Red 54** in Selected Organic Solvents at 25°C

The following table presents estimated solubility values for **Disperse Red 54** based on the known behavior of analogous disperse dyes. These values should be considered as a guideline for solvent selection and must be experimentally verified for precise applications.

Organic Solvent	Chemical Formula	Polarity Index (Relative)	Illustrative Solubility (g/L)
Acetone	C <sub>3</sub> H <sub>6</sub> O	High	1.0 - 5.0
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	High	0.5 - 2.5
Methanol	CH <sub>3</sub> OH	High	0.1 - 1.0
Ethyl Acetate	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub>	Medium	0.5 - 3.0
Dichloromethane	CH <sub>2</sub> Cl <sub>2</sub>	Medium	1.0 - 4.0
Toluene	C <sub>7</sub> H <sub>8</sub>	Low	0.1 - 0.5
n-Hexane	C <sub>6</sub> H <sub>14</sub>	Low	< 0.1

## Experimental Protocol for Determining the Solubility of Disperse Red 54

The solubility of **Disperse Red 54** in an organic solvent can be accurately determined using UV-Visible (UV-Vis) spectrophotometry. This method is based on the Beer-Lambert law, which establishes a linear relationship between the absorbance of a solution and the concentration of the absorbing species.

### Materials and Equipment

- **Disperse Red 54** (analytical standard)
- Organic solvents of interest (spectroscopic grade)

- Analytical balance
- Volumetric flasks (various sizes)
- Pipettes (graduated and volumetric)
- Syringe filters (0.45  $\mu\text{m}$ )
- UV-Vis spectrophotometer
- Cuvettes (quartz or glass, appropriate for the solvent)
- Thermostatically controlled shaker or incubator

## Procedure

### Step 1: Preparation of Standard Solutions and Calibration Curve

- Stock Solution Preparation: Accurately weigh a precise amount of **Disperse Red 54** (e.g., 10 mg) and dissolve it in a known volume of the chosen organic solvent (e.g., 100 mL) in a volumetric flask to create a stock solution of known concentration.
- Serial Dilutions: Perform a series of dilutions of the stock solution to prepare at least five standard solutions of varying, known concentrations.
- Spectrophotometric Analysis:
  - Set the UV-Vis spectrophotometer to scan a wavelength range (e.g., 300-700 nm) to determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **Disperse Red 54** in the specific solvent.
  - Measure the absorbance of each standard solution at the determined  $\lambda_{\text{max}}$ .
  - Plot a calibration curve of absorbance versus concentration. The resulting graph should be linear, and the equation of the line ( $y = mx + c$ ) should be determined, where 'y' is absorbance, 'x' is concentration, 'm' is the slope, and 'c' is the y-intercept.

### Step 2: Preparation of Saturated Solution

- Add an excess amount of **Disperse Red 54** to a known volume of the organic solvent in a sealed container (e.g., a screw-cap vial). The amount of excess dye should be sufficient to ensure that undissolved solid remains after equilibrium is reached.
- Place the container in a thermostatically controlled shaker or incubator set to the desired temperature (e.g., 25°C).
- Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium solubility is achieved.

### Step 3: Measurement of Solubility

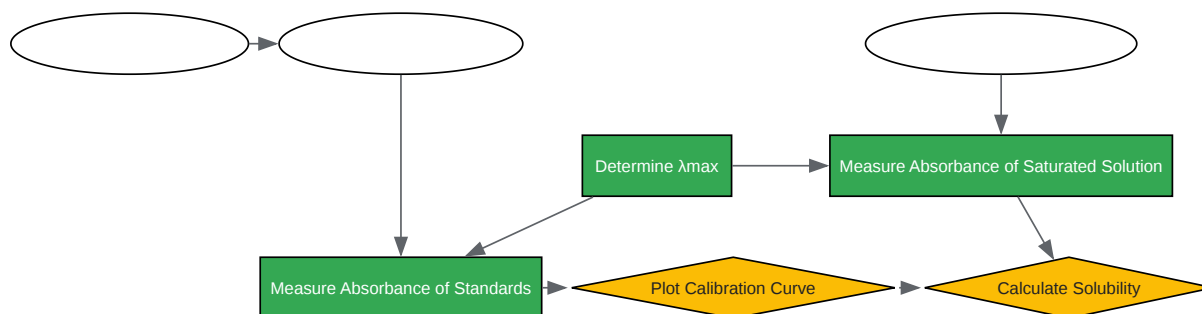
- After the equilibration period, cease agitation and allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant using a pipette.
- Filter the supernatant through a 0.45 µm syringe filter to remove any suspended particles.
- If necessary, dilute the clear, saturated solution with the same organic solvent to bring its absorbance within the linear range of the calibration curve. Record the dilution factor.
- Measure the absorbance of the diluted (or undiluted) saturated solution at the  $\lambda_{\text{max}}$ .

### Step 4: Calculation of Solubility

- Using the equation from the calibration curve, calculate the concentration of **Disperse Red 54** in the measured (and potentially diluted) saturated solution.
- If the solution was diluted, multiply the calculated concentration by the dilution factor to determine the concentration of the original saturated solution. This concentration represents the solubility of **Disperse Red 54** in the chosen organic solvent at the specified temperature.

## Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **Disperse Red 54**.



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Caption: Experimental workflow for determining the solubility of **Disperse Red 54**.

## Conclusion

While specific quantitative solubility data for **Disperse Red 54** remains elusive in publicly accessible literature, this guide provides the necessary framework for its experimental determination. The provided illustrative data serves as a valuable starting point for solvent selection in various research and development applications. The detailed experimental protocol, centered around UV-Vis spectrophotometry, offers a reliable and accurate method for researchers to generate their own precise solubility data, tailored to their specific experimental conditions. This will enable a more informed approach to the formulation and application of this important disperse dye.

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